

Analytical Methods for 1-(4-Chlorophenyl)cyclopropanecarboxylic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name:	1-(4-Chlorophenyl)cyclopropanecarboxylic acid
CAS No.:	72934-37-3
Cat. No.:	B1662048

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Introduction

1-(4-Chlorophenyl)cyclopropanecarboxylic acid is a key chemical intermediate in the synthesis of various organic compounds, including pharmacologically active molecules. Its unique structure, featuring a cyclopropane ring attached to a chlorinated phenyl group and a carboxylic acid moiety, imparts specific chemical properties that are leveraged in drug design. The precise and accurate analytical characterization of this compound is paramount for ensuring the quality, purity, and consistency of starting materials and final products in research, development, and manufacturing environments.

This comprehensive guide provides detailed application notes and protocols for the analysis of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid**. We will delve into the fundamental principles and practical applications of High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR)

spectroscopy for the comprehensive characterization of this important molecule. The methodologies described herein are designed to be robust and reliable, providing a solid foundation for researchers, scientists, and drug development professionals.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid** is fundamental to the development of effective analytical methods. These properties guide the selection of appropriate techniques, solvents, and conditions for analysis.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ ClO ₂	[1]
Molecular Weight	196.63 g/mol	[1][2]
Melting Point	152-155 °C	[3]
Boiling Point	152-155 °C	[3]
Appearance	White to off-white solid	[4]
Solubility	Soluble in Methanol	[3]

High-Performance Liquid Chromatography (HPLC) for Potency and Purity

Reversed-phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is the cornerstone for determining the potency and purity of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid**. The method's adaptability, precision, and accuracy make it ideal for routine quality control and stability-indicating assays.

Principle of the Method

The separation is based on the partitioning of the analyte between a nonpolar stationary phase (typically C18) and a polar mobile phase. By adjusting the composition of the mobile phase, the retention of the compound can be controlled to achieve optimal separation from impurities. The

addition of an acid to the mobile phase is crucial to suppress the ionization of the carboxylic acid group, leading to improved peak shape and retention.

Experimental Protocol: HPLC-UV Analysis

This protocol provides a starting point for the analysis of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid**. Method validation in accordance with ICH guidelines is required to demonstrate its suitability for its intended purpose.

1. Instrumentation and Materials:

- HPLC system with a binary or quaternary pump, autosampler, column thermostat, and a UV-Vis or Diode Array Detector (DAD).
- Data acquisition and processing software.
- Reference standard of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid** (>99% purity).
- HPLC grade acetonitrile (ACN) and methanol (MeOH).
- Ultrapure water (18.2 MΩ·cm).
- Phosphoric acid (H₃PO₄) or Formic acid (HCOOH), HPLC grade.

2. Chromatographic Conditions:

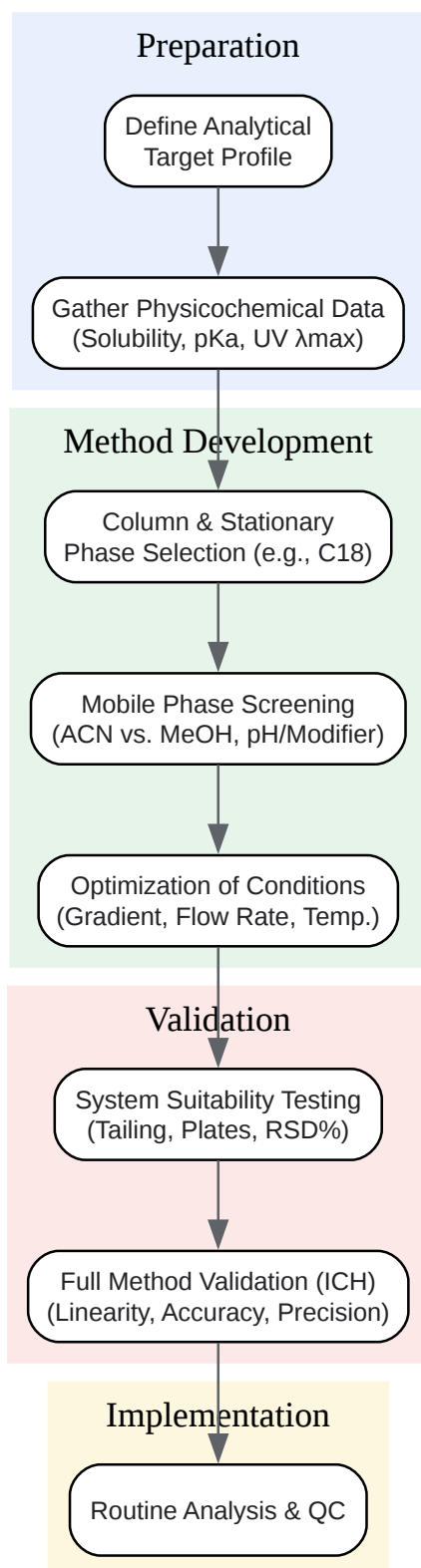
Parameter	Recommended Condition	Rationale
Column	C18, 150 mm x 4.6 mm, 5 µm	Provides good retention and resolution for nonpolar compounds.
Mobile Phase	Acetonitrile:Water (e.g., 60:40 v/v) with 0.1% Phosphoric Acid	Acetonitrile is a common organic modifier. Phosphoric acid suppresses the ionization of the carboxylic acid, leading to a symmetrical peak shape.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, balancing analysis time and backpressure.
Column Temperature	30 °C	Ensures reproducible retention times.
Detection Wavelength	230 nm	The chlorophenyl group provides strong UV absorbance in this region. A UV scan should be performed to determine the optimal wavelength.
Injection Volume	10 µL	Can be adjusted based on sample concentration and instrument sensitivity.

3. Sample and Standard Preparation:

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh approximately 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standards (e.g., 10, 25, 50, 100, 250 µg/mL) by diluting the stock solution with the mobile phase.

- **Sample Solution:** Accurately weigh a known amount of the sample and dissolve it in methanol to achieve a concentration within the working standard range. Dilute with the mobile phase as necessary.
4. **Method Validation (Abbreviated Overview):** A full method validation should be performed according to ICH guidelines and should include:
- **Specificity:** Demonstrate that the peak for **1-(4-Chlorophenyl)cyclopropanecarboxylic acid** is free from interference from impurities and degradation products.
 - **Linearity:** Analyze a minimum of five concentrations across the desired range. The correlation coefficient (r^2) should be ≥ 0.999 .
 - **Accuracy:** Perform recovery studies by spiking a placebo with known amounts of the analyte at different concentration levels.
 - **Precision:** Assess repeatability (intra-day) and intermediate precision (inter-day) by analyzing multiple preparations of a homogeneous sample. The relative standard deviation (RSD) should typically be $\leq 2\%$.
 - **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** Determine the lowest concentration of the analyte that can be reliably detected and quantified.

Workflow for HPLC Method Development



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Caption: A logical workflow for the development and validation of an HPLC method.

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities and Structural Confirmation

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile impurities that may be present in the sample. Due to the low volatility and polar nature of the carboxylic acid, derivatization is typically required to convert it into a more volatile and thermally stable derivative.

Principle of the Method

The sample is first derivatized to increase its volatility. The derivatized analyte is then injected into the gas chromatograph, where it is vaporized and separated based on its boiling point and interaction with the stationary phase. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for the compound, allowing for its identification.

Experimental Protocol: GC-MS Analysis (with Derivatization)

1. Instrumentation and Materials:

- GC-MS system with a capillary column, an autosampler, and a mass selective detector.
- Derivatization reagents (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS, or diazomethane). Caution: Diazomethane is highly toxic and explosive.
- Anhydrous solvents (e.g., pyridine, dichloromethane).
- Reference standard of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid**.

2. Derivatization Procedure (Silylation Example):

- Accurately weigh approximately 1 mg of the sample or standard into a reaction vial.
- Add 100 μ L of anhydrous pyridine and 100 μ L of BSTFA with 1% TMCS.
- Seal the vial and heat at 70 $^{\circ}$ C for 30 minutes.

- Cool to room temperature before injection into the GC-MS.

3. GC-MS Conditions:

Parameter	Recommended Condition	Rationale
GC Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness	A nonpolar column suitable for a wide range of compounds.
Inlet Temperature	250 °C	Ensures complete vaporization of the derivatized analyte.
Oven Program	Start at 100 °C, hold for 2 min, ramp to 280 °C at 15 °C/min, hold for 5 min	A typical temperature program to separate compounds with a range of boiling points.
Carrier Gas	Helium at a constant flow of 1.2 mL/min	An inert carrier gas compatible with mass spectrometry.
Ion Source Temp.	230 °C	Standard temperature for electron ionization.
Mass Range	50-500 amu	Covers the expected mass range of the derivatized analyte and its fragments.

4. Data Analysis:

- Identify the peak corresponding to the derivatized **1-(4-Chlorophenyl)cyclopropanecarboxylic acid** based on its retention time and mass spectrum.
- The mass spectrum should show the molecular ion of the silylated derivative and characteristic fragment ions.
- Quantification can be performed by creating a calibration curve using derivatized standards.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation and Purity Assessment

NMR spectroscopy is an indispensable tool for the unambiguous structural confirmation of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid** and for assessing its purity. Both ^1H and ^{13}C NMR provide detailed information about the molecular structure.

Principle of the Method

NMR spectroscopy exploits the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei absorb and re-emit electromagnetic radiation at specific frequencies. The chemical shift, multiplicity, and integration of the signals in an NMR spectrum provide information about the chemical environment of each nucleus, allowing for the elucidation of the molecular structure.

Experimental Protocol: ^1H and ^{13}C NMR Analysis

1. Instrumentation and Materials:

- NMR spectrometer (e.g., 400 MHz or higher).
- 5 mm NMR tubes.
- Deuterated solvents (e.g., Chloroform- d (CDCl_3), Dimethyl sulfoxide- d_6 (DMSO-d_6)).
- Internal standard for quantitative NMR (qNMR), if required (e.g., maleic acid).

2. Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.6 mL of a suitable deuterated solvent.
- Filter the solution into a 5 mm NMR tube if any particulate matter is present.

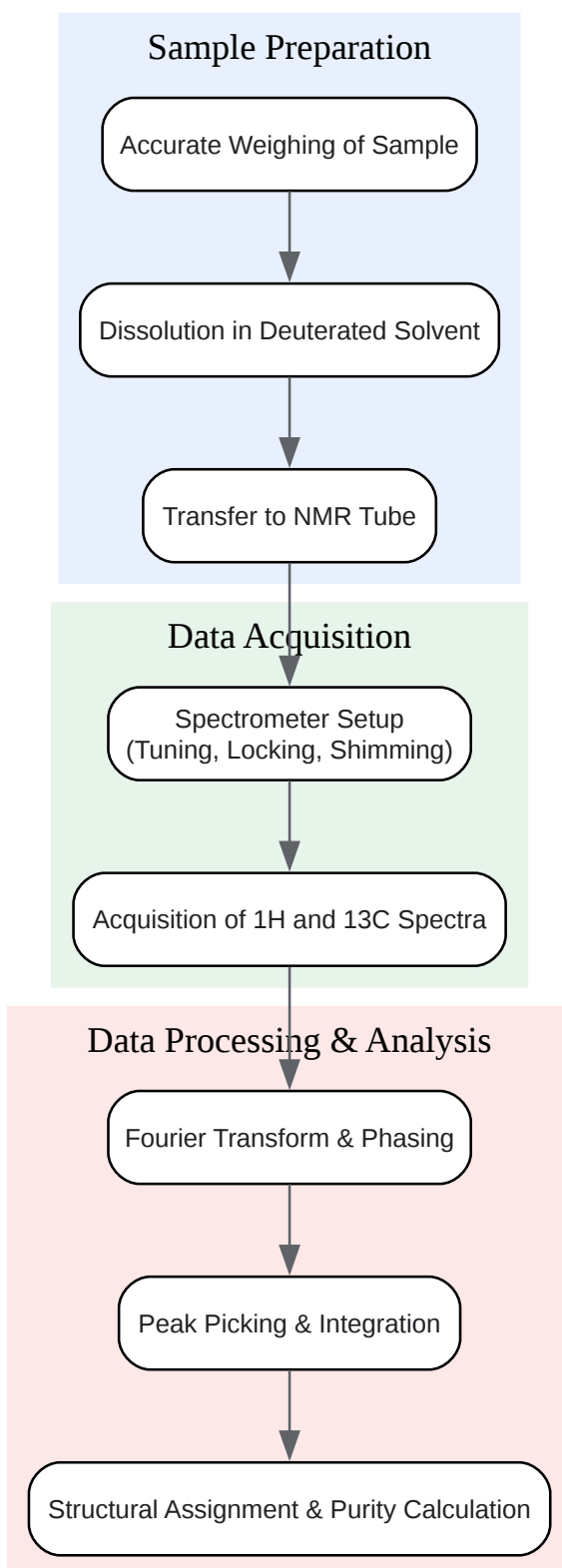
3. NMR Data Acquisition:

Parameter	^1H NMR	^{13}C NMR
Solvent	DMSO- d_6	DMSO- d_6
Pulse Program	Standard 1D proton	Proton-decoupled 1D carbon
Number of Scans	16	1024
Relaxation Delay	2 s	2 s

4. Expected Spectral Data:

- ^1H NMR (DMSO- d_6): The spectrum is expected to show signals for the aromatic protons (doublets in the range of 7.3-7.5 ppm), the cyclopropane protons (multiplets in the range of 1.2-1.6 ppm), and the carboxylic acid proton (a broad singlet at >12 ppm).[\[5\]](#)
- ^{13}C NMR (DMSO- d_6): The spectrum will show distinct signals for the carbonyl carbon, the aromatic carbons, and the cyclopropane carbons.[\[5\]](#)

Workflow for NMR Analysis



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Caption: A streamlined workflow for NMR analysis from sample preparation to data interpretation.

Conclusion

The analytical methods detailed in this guide provide a robust framework for the comprehensive characterization of **1-(4-Chlorophenyl)cyclopropanecarboxylic acid**. The combination of HPLC for potency and purity, GC-MS for volatile impurities, and NMR for structural confirmation ensures a thorough understanding of the material's quality. It is imperative that these methods are validated in the context of their intended use to guarantee the reliability and accuracy of the analytical data generated.

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